

Vehicle Solution for Oral Gavage Administration of DS55980254

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Compound of Interest

Compound Name: DS55980254

Cat. No.: B12379082

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Application Note & Protocol

Introduction

DS55980254 is a potent and selective, orally active inhibitor of phosphatidylserine synthase 1 (PTDSS1) with an IC₅₀ of 100 nM.[1][2] It effectively blocks the synthesis of intracellular phosphatidylserine.[3] This inhibition has been shown to activate the B cell receptor (BCR) signaling pathway and has demonstrated anti-tumor efficacy in preclinical models.[3][4] Furthermore, **DS55980254** has been found to allosterically inhibit PTDSS1, leading to the activation of SREBP pathways, which in turn enhances the expression of LDL receptors and increases cellular LDL uptake.[5] In certain cancer cells with PTDSS2 deletion, **DS55980254** can induce endoplasmic reticulum (ER) stress downstream of phosphatidylserine depletion.[1]

This document provides detailed protocols for the preparation of vehicle solutions for the oral gavage administration of **DS55980254** to support in vivo research applications. The selection of an appropriate vehicle is critical for ensuring the solubility, stability, and bioavailability of the compound.

Data Presentation

The following table summarizes the recommended vehicle formulations for **DS55980254**, along with their known solubility and key characteristics.

Vehicle Formulation	Composition	Solubility	Notes
Vehicle 1: Aqueous Formulation	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL	Suitable for studies requiring a clear solution.[3]
Vehicle 2: Oil-Based Formulation	10% DMSO, 90% Corn Oil	≥ 5 mg/mL	A suitable alternative, particularly for longer-term studies where the aqueous formulation may not be ideal.[3]
Vehicle 3: Suspension	0.5% Methylcellulose in Water	Not specified	Used in a 14-day repeated oral dose toxicity study in mice with doses up to 1000 mg/kg.[6]

Experimental Protocols

Materials and Equipment

- **DS55980254** (powder)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl), sterile
- Corn oil
- Methylcellulose
- Sterile water for injection

- Vortex mixer
- Magnetic stirrer and stir bar
- Sonicator (optional)
- Sterile conical tubes (15 mL and 50 mL)
- Pipettes and sterile pipette tips
- Analytical balance
- Oral gavage needles (size appropriate for the animal model)
- Syringes

Preparation of Vehicle 1: Aqueous Formulation

This protocol describes the preparation of 10 mL of a 5 mg/mL solution of **DS55980254** in an aqueous vehicle.

- Prepare the **DS55980254** Stock Solution:
 - Weigh 50 mg of **DS55980254** powder and place it in a 15 mL sterile conical tube.
 - Add 1 mL of DMSO to the tube.
 - Vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[\[3\]](#)
- Prepare the Vehicle Mixture:
 - In a separate 50 mL sterile conical tube, add 4 mL of PEG300.
 - Add 0.5 mL of Tween-80 to the PEG300 and mix well by vortexing.
- Combine and Finalize the Formulation:

- Slowly add the 1 mL of **DS55980254** stock solution to the PEG300 and Tween-80 mixture while vortexing.
- Add 4.5 mL of sterile saline to the mixture.
- Vortex thoroughly to ensure a clear, homogenous solution.
- Visually inspect the solution for any precipitation. If precipitation occurs, the solution can be gently warmed or sonicated.[\[3\]](#)

Preparation of Vehicle 2: Oil-Based Formulation

This protocol describes the preparation of 10 mL of a 5 mg/mL solution of **DS55980254** in an oil-based vehicle.

- Prepare the **DS55980254** Stock Solution:
 - Weigh 50 mg of **DS55980254** powder and place it in a 15 mL sterile conical tube.
 - Add 1 mL of DMSO to the tube.
 - Vortex thoroughly until the powder is completely dissolved.
- Combine and Finalize the Formulation:
 - In a separate 15 mL sterile conical tube, add 9 mL of corn oil.
 - Slowly add the 1 mL of **DS55980254** stock solution to the corn oil while vortexing.
 - Continue to vortex until the solution is homogenous.

Preparation of Vehicle 3: Suspension

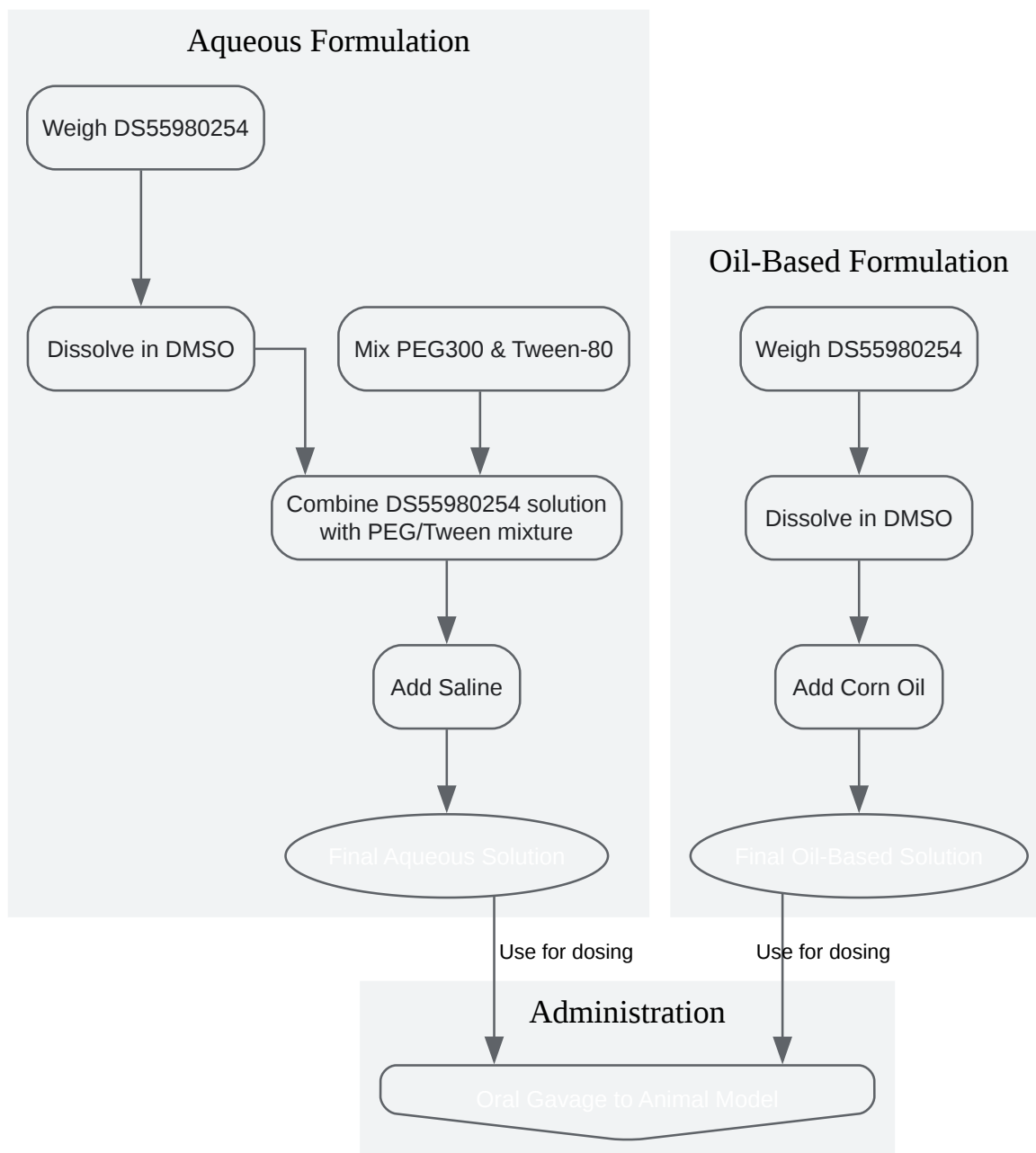
This protocol describes the preparation of 10 mL of a suspension of **DS55980254** in 0.5% methylcellulose.

- Prepare the 0.5% Methylcellulose Solution:
 - Heat 5 mL of sterile water to 60-70°C.

- Slowly add 50 mg of methylcellulose to the hot water while stirring vigorously with a magnetic stirrer.
- Once the methylcellulose is dispersed, remove the solution from the heat and add 5 mL of cold sterile water.
- Continue stirring at room temperature until the solution is clear and viscous.
- Prepare the **DS55980254** Suspension:
 - Weigh the desired amount of **DS55980254** powder and place it in a sterile tube.
 - Add a small amount of the 0.5% methylcellulose solution to the powder to create a paste.
 - Gradually add the remaining methylcellulose solution while vortexing to ensure a uniform suspension.

Visualizations

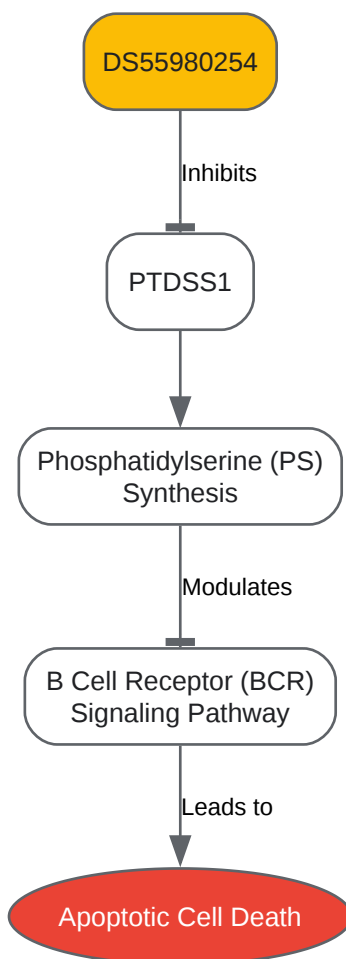
Experimental Workflow for Vehicle Preparation



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Caption: Workflow for preparing aqueous and oil-based vehicle solutions of **DS55980254**.

Hypothetical Signaling Pathway Modulated by DS55980254



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